

Essential Safety and Handling Precautions

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Compound of Interest

Compound Name: Nickel;yttrium

Cat. No.: B577347

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Before handling any chemical waste, it is imperative to consult the Safety Data Sheet (SDS) for the specific compound. Always wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, impermeable gloves, and a lab coat.^{[1][2][3]} All waste handling and consolidation should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^{[2][4][5]}

Nickel (Ni) Disposal Procedures

Nickel and its compounds present significant health risks. Nickel is a potent skin sensitizer, and many of its compounds are classified as suspected or known carcinogens.^{[6][7][8]} Chronic inhalation can lead to respiratory issues.^{[5][7]} Therefore, strict protocols must be followed for waste management.

Step-by-Step Disposal Protocol

- Hazard Identification and Segregation:
 - Identify all waste streams containing nickel. This includes pure nickel metal, nickel salts, solutions, contaminated labware (pipette tips, gloves, wipes), and process residues.
 - Segregate nickel waste from all other chemical waste streams to prevent unintended reactions. Store waste in a cool, dry, and well-ventilated area away from incompatible materials like strong acids.^{[2][5]}
- Waste Collection and Labeling:

- Solid Waste: Collect solid nickel waste, such as powders, turnings, or contaminated materials, in a clearly labeled, sealed, and durable container.[\[2\]](#)[\[3\]](#) Avoid creating dust when handling powders; use wet cleaning methods instead of dry sweeping.[\[5\]](#)
- Aqueous/Liquid Waste: Collect liquid waste containing nickel compounds in a designated, leak-proof container. The container must be compatible with the chemical nature of the solution.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("Nickel Waste"), and a description of the contents.
- Final Disposal:
 - Nickel waste is generally considered hazardous waste.[\[9\]](#)
 - Never dispose of nickel compounds down the drain or in regular trash.[\[10\]](#)
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[2\]](#)[\[4\]](#) They will ensure compliance with all federal, state, and local regulations, including the Resource Conservation and Recovery Act (RCRA) in the United States.[\[11\]](#)[\[12\]](#)

Quantitative Safety Data: Nickel

Parameter	Value	Issuing Organization
Permissible Exposure Limit (PEL)	1 mg/m ³	OSHA [1]
Threshold Limit Value (TLV)	1 mg/m ³	ACGIH [1]

This data is for elemental yttrium and may vary for different compounds. Always consult the specific SDS.

Nickel Waste Disposal Workflow

Caption: Logical workflow for the safe disposal of nickel waste.

Yttrium (Y) Disposal Procedures

While many yttrium compounds are considered to have low toxicity, they still require careful handling. Yttrium metal powder is flammable and can ignite spontaneously in air, especially when finely divided.^{[13][14]} Inhalation of yttrium-containing dust may cause lung damage with repeated exposure.^{[4][15]}

A critical first step is to distinguish between non-radioactive yttrium and its radioactive isotopes, such as Yttrium-90 (⁹⁰Y), which are used in medical applications and require specialized radioactive waste disposal protocols.

Step-by-Step Disposal Protocol (Non-Radioactive Yttrium)

- Hazard Identification and Segregation:
 - Confirm the waste is non-radioactive. If there is any uncertainty, contact your Radiation Safety Officer (RSO).
 - Identify all yttrium-containing waste streams.
 - Flammability Hazard: Pay special attention to yttrium metal powder. It must be stored under an inert gas like argon or mineral oil to prevent ignition.^[1]
 - Segregate yttrium waste from incompatible materials, particularly oxidizing agents, strong acids, and moisture.^[4]
- Waste Collection and Labeling:
 - Solid Waste (Powder): Collect yttrium powder in a tightly-closed, properly labeled container under an inert atmosphere if necessary.^{[1][4]} Use non-sparking tools for handling.^{[1][13]} Spills should be cleaned up by sweeping or scooping, avoiding dust formation.^{[1][13]}
 - Solid Waste (Inert forms): Collect larger pieces of yttrium metal or stable, insoluble compounds (like yttrium oxide) in a sealed, labeled container.

- Liquid Waste: Collect solutions in a compatible, leak-proof container.
- Labeling: All containers must be clearly labeled as "Hazardous Waste," with the full chemical name ("Yttrium Waste") and a clear indication of any specific hazards (e.g., "Flammable Solid" for powders).
- Final Disposal:
 - All yttrium waste must be disposed of in accordance with federal, state, and local regulations.[\[1\]](#)[\[2\]](#)[\[13\]](#)
 - Do not dispose of yttrium waste in the standard trash or down the drain.[\[1\]](#)[\[13\]](#)
 - Arrange for disposal through your institution's EHS department or a licensed hazardous waste contractor.

Disposal of Radioactive Yttrium-90 (^{90}Y)

Waste contaminated with ^{90}Y must be managed as radioactive waste.

- Segregation: All items (syringes, vials, gloves, bedding, etc.) that come into contact with ^{90}Y must be segregated into designated radioactive waste containers.[\[16\]](#)[\[17\]](#)
- Shielding and Storage: Store waste in an appropriately shielded location to minimize radiation exposure.
- Decay-in-Storage: Yttrium-90 has a relatively short half-life (approximately 64 hours). Many institutions manage this waste through decay-in-storage. After 10 half-lives, the material can be surveyed, and if it is at background radiation levels, it can be disposed of as non-radioactive waste (chemical or biohazardous, as appropriate).
- Disposal: All handling and disposal must be done under the supervision of the Radiation Safety Officer and in compliance with Nuclear Regulatory Commission (NRC) or equivalent state agency regulations.[\[18\]](#)

Quantitative Safety Data: Yttrium

Parameter	Value	Issuing Organization
Permissible Exposure Limit (PEL)	1 mg/m ³	OSHA[1]
Threshold Limit Value (TLV)	1 mg/m ³	ACGIH[1]

This data is for elemental yttrium and may vary for different compounds. Always consult the specific SDS.

Yttrium Waste Disposal Workflow

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